

The Multifaceted Role of Benzohydrazide Derivatives in Medicinal Chemistry: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorobenzohydrazide

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In the ever-evolving landscape of drug discovery, the benzohydrazide scaffold has emerged as a privileged structure, demonstrating a remarkable breadth of pharmacological activities. This technical guide offers an in-depth exploration of benzohydrazide derivatives, tailored for researchers, scientists, and drug development professionals. It delves into their synthesis, mechanisms of action, and therapeutic potential across various disease areas, supported by quantitative data, detailed experimental protocols, and visual representations of key biological pathways and workflows.

Introduction to Benzohydrazide Derivatives

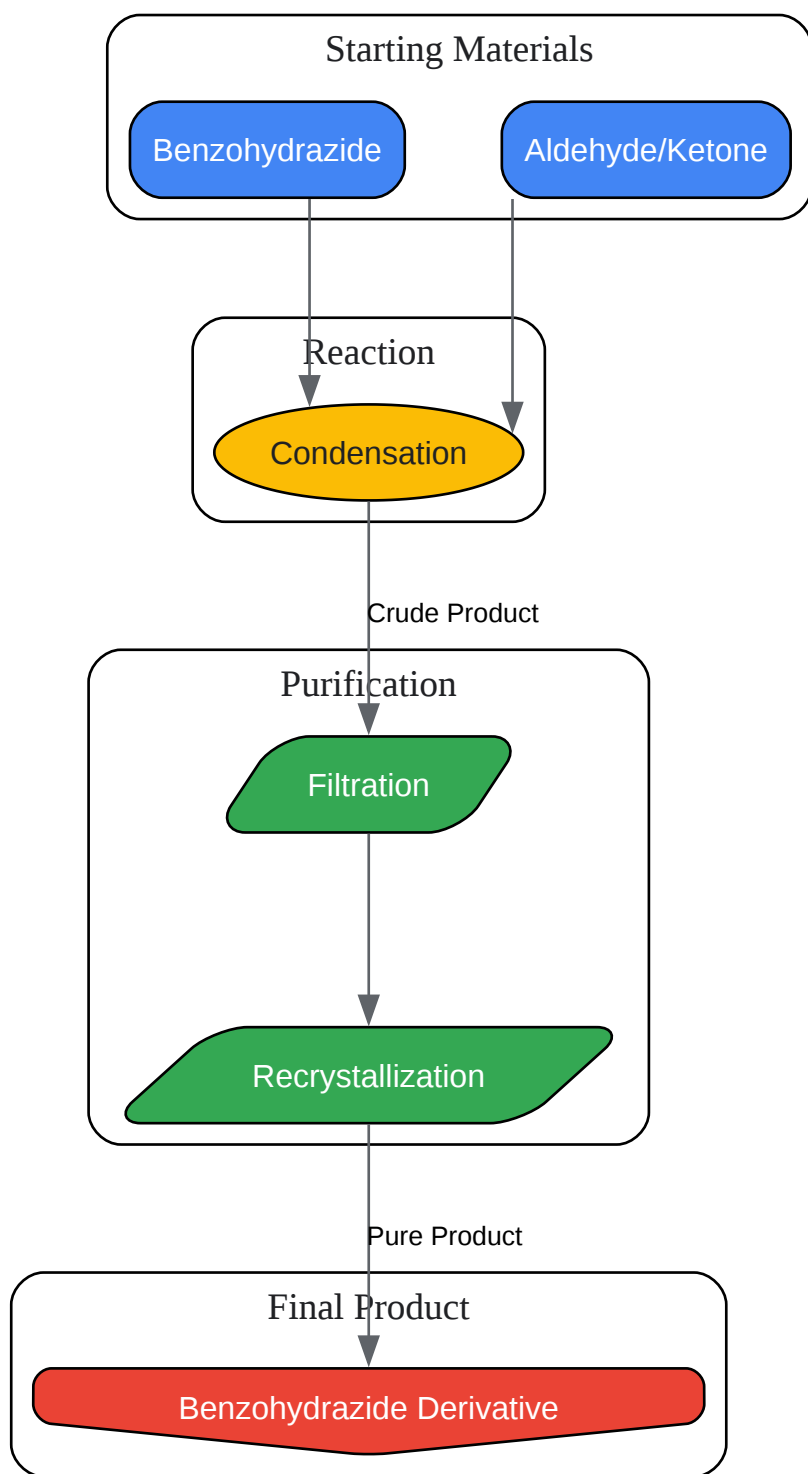
Benzohydrazide, a derivative of benzoic acid and hydrazine, serves as a versatile starting material for the synthesis of a wide array of heterocyclic compounds. The core structure, characterized by a carbohydrazide moiety attached to a benzene ring, provides a unique framework for chemical modification. This flexibility allows for the fine-tuning of pharmacokinetic and pharmacodynamic properties, leading to the development of potent and selective therapeutic agents. The biological significance of this scaffold is underscored by its presence in established drugs, highlighting its importance in medicinal chemistry.^{[1][2]}

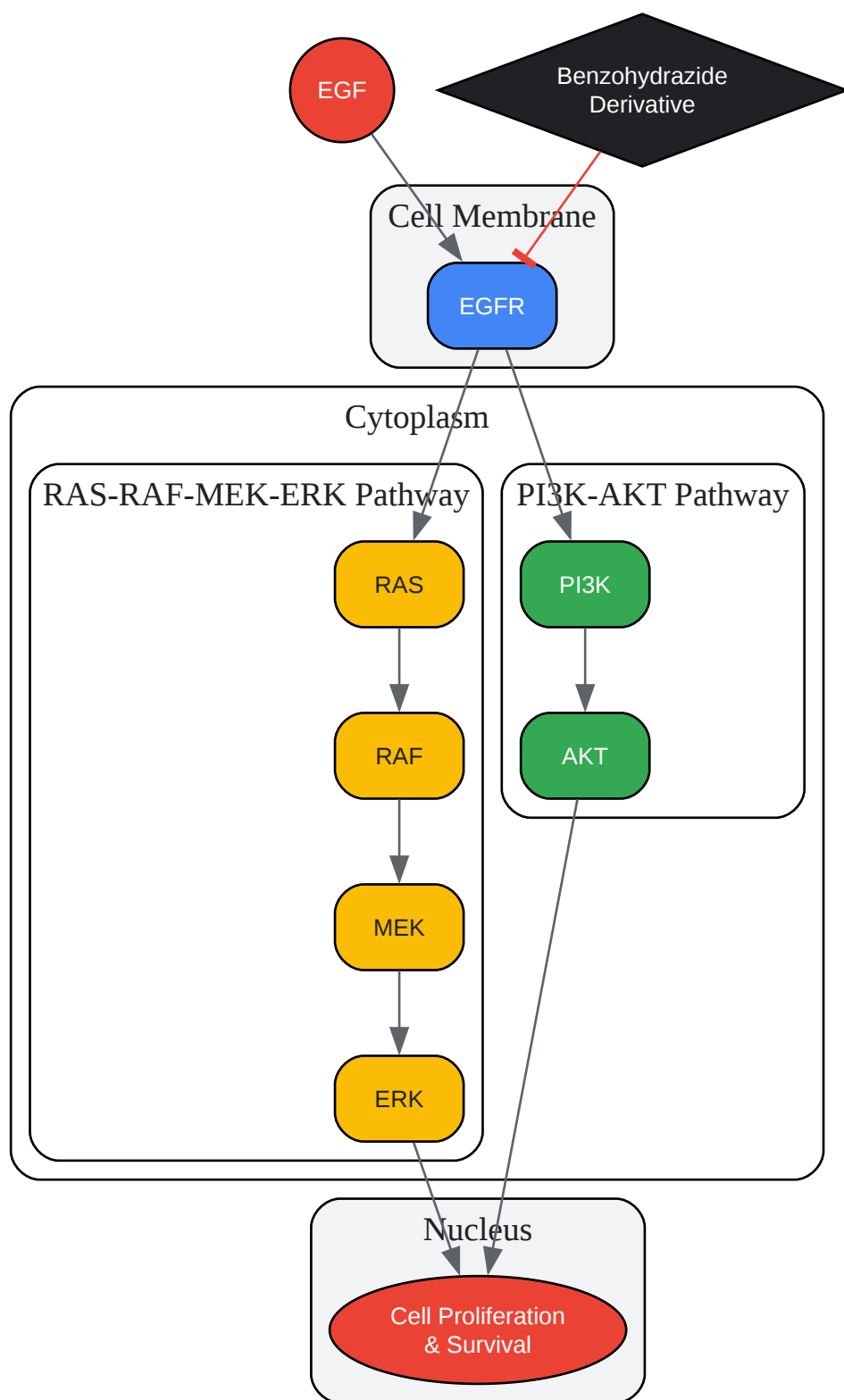
Synthesis of Benzohydrazide Derivatives

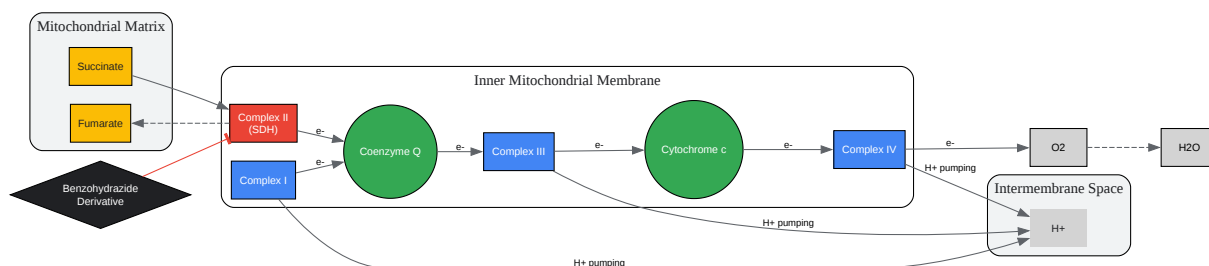
The synthesis of benzohydrazide derivatives typically involves a straightforward condensation reaction between a benzohydrazide and an appropriate aldehyde or ketone. This reaction is often catalyzed by a few drops of acid and can be carried out under conventional heating or microwave irradiation, with the latter often leading to reduced reaction times and improved yields.

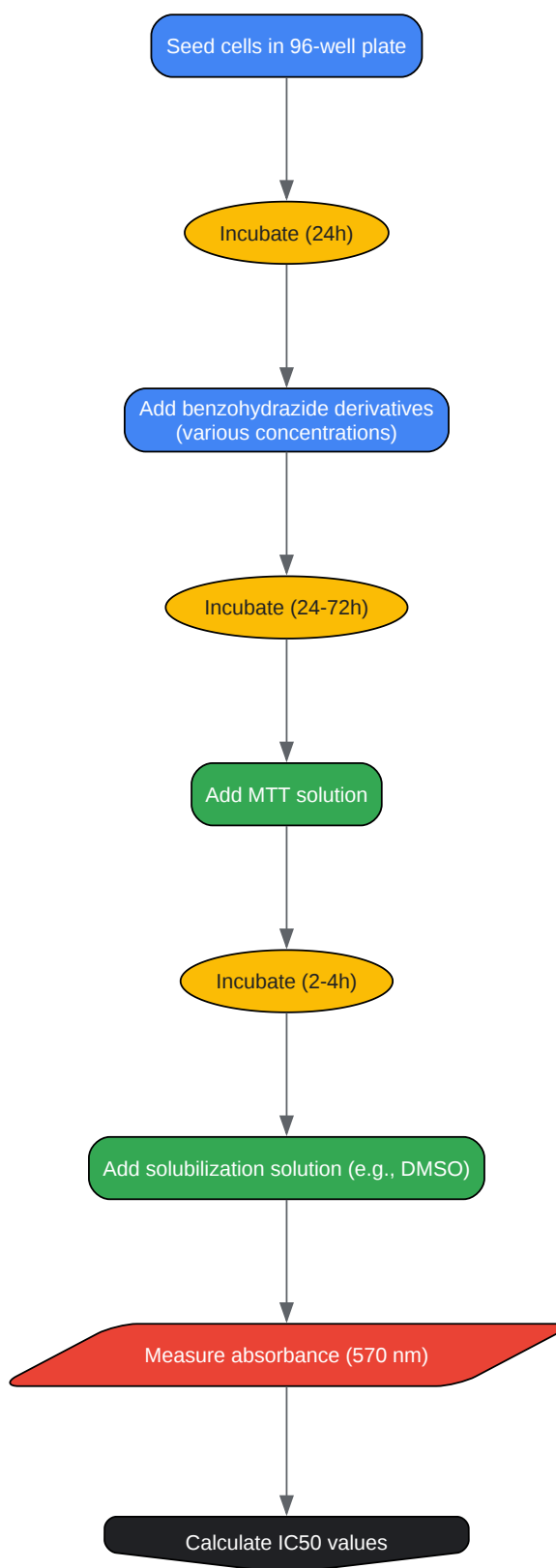
General Synthetic Workflow

Below is a generalized workflow for the synthesis of N'-substituted benzohydrazide derivatives.









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References

- 1. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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